

# 4,6-Dibromonicotinaldehyde: A Technical Guide for Chemical Researchers

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## Compound of Interest

Compound Name: 4,6-Dibromonicotinaldehyde

CAS No.: 1211585-10-2

Cat. No.: B110981

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CAS Number: 1211585-10-2

Molecular Formula:  $C_6H_3Br_2NO$

Molecular Weight: 264.9 g/mol

This technical guide provides a comprehensive overview of **4,6-Dibromonicotinaldehyde**, a key intermediate in synthetic organic chemistry, particularly in the development of novel therapeutics. This document is intended for researchers, scientists, and professionals in the field of drug discovery and development, offering detailed information on its properties, synthesis, and potential applications.

## Core Properties

While extensive experimental data for **4,6-Dibromonicotinaldehyde** is not widely published, the following table summarizes its key known and predicted properties.

| Property            | Value                                                            | Source |
|---------------------|------------------------------------------------------------------|--------|
| CAS Number          | 1211585-10-2                                                     | [1][2] |
| Molecular Formula   | C <sub>6</sub> H <sub>3</sub> Br <sub>2</sub> NO                 | [1]    |
| Molecular Weight    | 264.9 g/mol                                                      | [1]    |
| Physical Appearance | Solid (predicted)                                                |        |
| Melting Point       | Not available                                                    |        |
| Boiling Point       | Not available                                                    |        |
| Solubility          | Soluble in common organic solvents (e.g., DMF, DMSO) (predicted) |        |

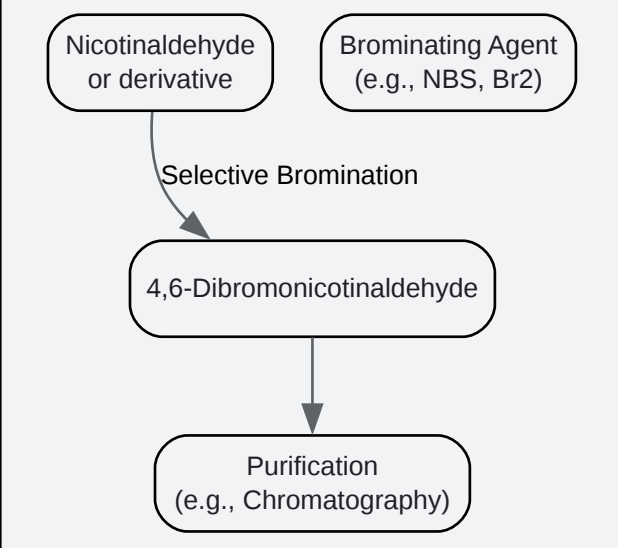
## Synthesis

A detailed, peer-reviewed experimental protocol for the synthesis of **4,6-Dibromonicotinaldehyde** is not readily available in the public domain. However, based on the synthesis of analogous substituted bromonicotinaldehydes, a plausible synthetic route can be proposed. The synthesis likely involves the selective bromination of a suitable nicotinic acid or aldehyde precursor, followed by functional group manipulations.

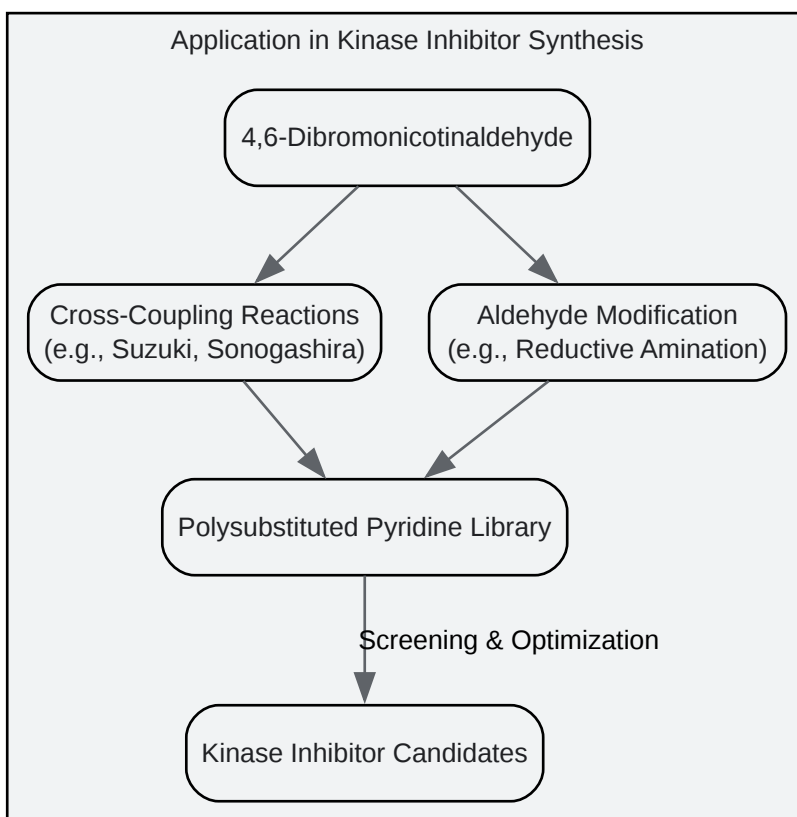
### Proposed Synthetic Pathway:

A potential synthetic approach could involve the direct bromination of nicotinic aldehyde or a protected derivative. The regioselectivity of the bromination would be a critical step to control. Alternatively, a multi-step synthesis starting from a pre-brominated pyridine derivative could be employed, followed by the introduction of the aldehyde functionality.

## Proposed Synthesis of 4,6-Dibromonicotinaldehyde



## Application in Kinase Inhibitor Synthesis

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## References

- 1. 149806-06-4[6-Bromonicotinaldehyde]BLD Pharm [[bldpharm.com](http://bldpharm.com)]
- 2. 1809157-95-6[4-Bromonicotinaldehyde hydrochloride]BLD Pharm [[bldpharm.com](http://bldpharm.com)]
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